

# What is the CAS number for Mordant Yellow 12?

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## Compound of Interest

Compound Name: C.I. Mordant yellow 12

Cat. No.: B3276742

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An In-depth Technical Guide to Mordant Yellow 12 (C.I. 14045)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Mordant Yellow 12, also identified by the Colour Index number C.I. 14045, is a monoazo dye belonging to the mordant class of dyes. Its Chemical Abstracts Service (CAS) number is 6470-98-0. This technical guide provides a comprehensive overview of Mordant Yellow 12, including its chemical and physical properties, a detailed synthesis protocol, its application in textile dyeing, and its role in analytical chemistry. Safety and handling information is also included to ensure its proper use in a laboratory setting.

## Chemical Identity

Property	Value	Reference
CAS Number	6470-98-0	
C.I. Name	Mordant Yellow 12	
C.I. Number	14045	
Molecular Formula	C <sub>13</sub> H <sub>10</sub> N <sub>3</sub> NaO <sub>3</sub>	
Molecular Weight	279.23 g/mol	
Chemical Class	Single Azo	
Synonyms	Acid Mordant Yellow MY, Chrome Yellow 2GN, Fast Yellow MY	

## Physicochemical Properties

Property	Description	Reference
Appearance	Light yellow to gold-brown powder.	[1]
Solubility	Soluble in water (forms a red-light yellow solution), slightly soluble in ethanol and acetone.	
Behavior in Acids	In concentrated sulfuric acid, it appears dark yellow, turning to orange upon dilution. In concentrated nitric acid, it forms an orange solution.	

## Fastness Properties

The following table summarizes the fastness properties of Mordant Yellow 12 on textiles according to ISO standards.

Fastness Test	ISO Rating	Reference
Ironing	4	
Light	4	
Fulling	5	
Perspiration	3	
Soaping	4	
Water	5	
Alkali	5	
Acid	5	

## Experimental Protocols

### Synthesis of Mordant Yellow 12

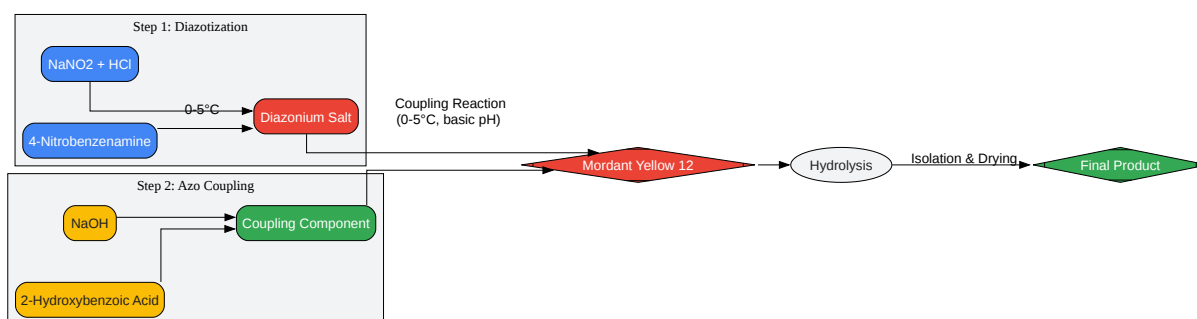
The synthesis of Mordant Yellow 12 is a two-step process involving diazotization followed by an azo coupling reaction.

#### Step 1: Diazotization of 4-Nitrobenzenamine

- Preparation of Diazo Solution:
  - In a beaker, dissolve a specific molar equivalent of 4-Nitrobenzenamine in a solution of hydrochloric acid and water.
  - Cool the mixture to 0-5°C in an ice bath with constant stirring.
  - Slowly add a concentrated aqueous solution of sodium nitrite, maintaining the temperature below 5°C.
  - Continue stirring for 30 minutes to ensure the completion of the diazotization reaction, forming the diazonium salt.

#### Step 2: Azo Coupling with 2-Hydroxybenzoic Acid (Salicylic Acid)

- Preparation of Coupling Solution:
  - In a separate beaker, dissolve a molar equivalent of 2-Hydroxybenzoic acid in an aqueous sodium hydroxide solution.
  - Cool this solution to 0-5°C in an ice bath.
- Coupling Reaction:
  - Slowly add the chilled diazonium salt solution to the cold coupling solution with vigorous stirring.
  - Maintain the temperature at 0-5°C and a basic pH to facilitate the coupling reaction.
  - A yellow precipitate of the azo dye will form. Continue stirring for 1-2 hours to ensure the reaction goes to completion.
- Hydrolysis and Isolation:
  - The resulting product is then subjected to hydrolysis of the acyl amino group.
  - The final product, Mordant Yellow 12, is isolated by filtration, washed with cold water to remove any unreacted starting materials and salts, and then dried.



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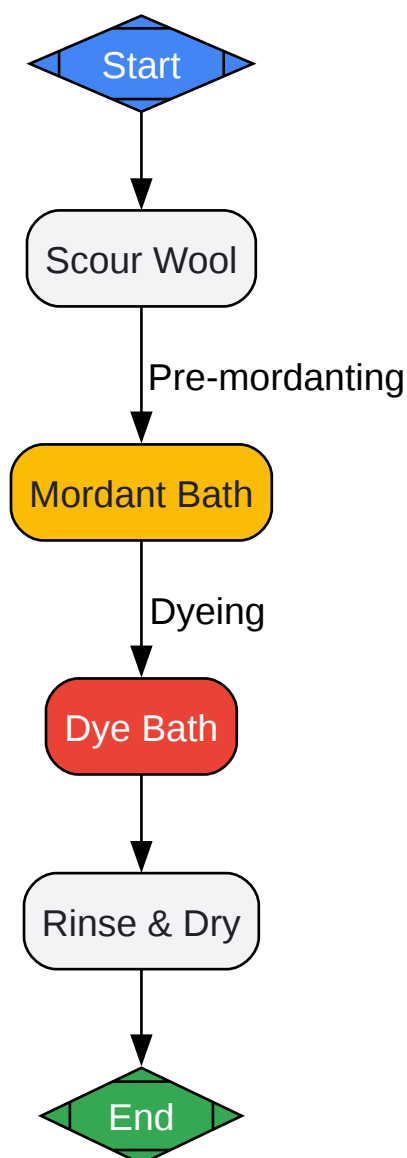
Caption: Synthesis workflow for Mordant Yellow 12.

## Application in Wool Dyeing (Pre-mordanting Method)

Mordant dyes require a mordant to fix the dye to the textile fibers. The following protocol describes a pre-mordanting method for dyeing wool with Mordant Yellow 12.

- Scouring of Wool:
  - Wash the wool fibers in a solution of a neutral detergent at  $40-50^{\circ}\text{C}$  to remove any impurities.
  - Rinse thoroughly with warm water and then with cold water.
- Mordanting:

- Prepare a mordant bath containing potassium dichromate (a common mordant for wool) at a concentration of 2-4% of the weight of the fiber (owf).
- Add the wet, scoured wool to the mordant bath.
- Slowly raise the temperature to boiling (100°C) over 45-60 minutes.
- Maintain at a boil for 1 hour, ensuring the wool is fully submerged.
- Allow the bath to cool down slowly before removing the wool.
- Rinse the mordanted wool thoroughly with water to remove any unattached mordant.
- Dyeing:
  - Prepare a dyebath with Mordant Yellow 12 (1-3% owf) and an acid, such as acetic acid, to achieve a pH of 4.5-5.5.
  - Introduce the wet, mordanted wool into the dyebath at 40°C.
  - Slowly raise the temperature to a boil over 45-60 minutes.
  - Continue boiling for 1-1.5 hours to allow for dye penetration and fixation.
  - Let the dyebath cool gradually.
  - Remove the dyed wool, rinse with water until the water runs clear, and then dry.



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Caption: Wool dyeing workflow using Mordant Yellow 12.

## Analytical Application: Extractive Analysis of Aluminum Traces

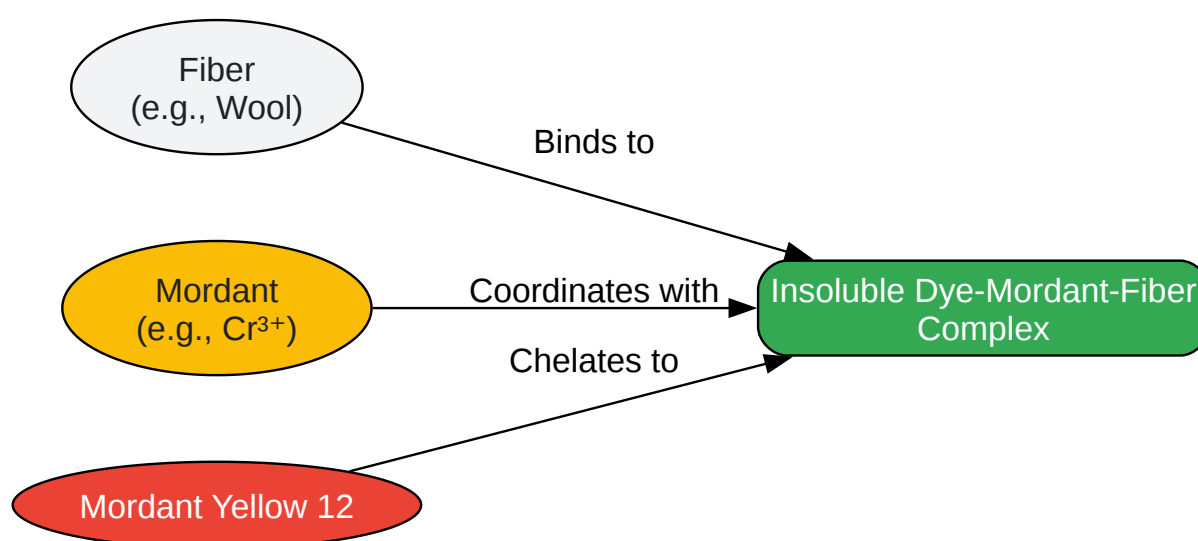
Mordant Yellow 12 has been utilized in the extractive analysis of aluminum traces in solutions. While the detailed protocol from the cited literature is not fully available in the initial search, the general principle involves the formation of a colored complex between Mordant Yellow 12 and aluminum ions, which can then be extracted into an organic solvent and quantified spectrophotometrically.

### Principle of the Method:

- **Complex Formation:** In a buffered aqueous solution, aluminum ions react with Mordant Yellow 12 to form a stable, colored chelate.
- **Solvent Extraction:** The aluminum-dye complex is then extracted from the aqueous phase into an immiscible organic solvent. This step serves to concentrate the analyte and remove interfering species.
- **Spectrophotometric Measurement:** The absorbance of the organic extract is measured at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for the aluminum-dye complex.
- **Quantification:** The concentration of aluminum is determined by comparing the absorbance of the sample to a calibration curve prepared from standard aluminum solutions.

## Signaling Pathways and Mechanisms of Action

As a synthetic dye, Mordant Yellow 12 does not have a known signaling pathway in a biological context. However, its mechanism of action in dyeing is a well-understood chemical process. The mordant acts as a bridge between the dye molecule and the fiber, forming a coordination complex that is insoluble and has a high affinity for the fiber. This results in a durable and lightfast coloration.



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Caption: Mechanism of mordant dyeing.

## Safety and Handling

### Hazard Identification

- Eye: May cause eye irritation.
- Skin: May cause skin irritation.
- Ingestion: May cause irritation of the digestive tract. The toxicological properties have not been fully investigated.
- Inhalation: May cause respiratory tract irritation. The toxicological properties have not been fully investigated.

### Handling and Storage

- Handling: Use with adequate ventilation. Minimize dust generation. Avoid contact with eyes, skin, and clothing. Wash thoroughly after handling.
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances. Keep container tightly closed.

### Personal Protective Equipment

- Eyes: Wear appropriate protective eyeglasses or chemical safety goggles.
- Skin: Wear appropriate protective gloves.
- Clothing: Wear appropriate protective clothing to prevent skin exposure.
- Respirators: Use a NIOSH/MSHA-approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.

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## References

- 1. Pigment Yellow 12 | C<sub>32</sub>H<sub>26</sub>Cl<sub>2</sub>N<sub>6</sub>O<sub>4</sub> | CID 186342 - PubChem [pubchem.ncbi.nlm.nih.gov]
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